

Carmichaenine E: A Technical Overview of a Diterpenoid Alkaloid

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Compound of Interest

Compound Name: *Carmichaenine E*

Cat. No.: *B1496005*

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Abstract

Carmichaenine E is a diterpenoid alkaloid with the molecular formula $C_{31}H_{43}NO_8$ and a CAS number of 2065228-63-7. While specific research on **Carmichaenine E** is limited, it belongs to a class of compounds isolated from the genus *Aconitum*, plants with a long history in traditional medicine. Diterpenoid alkaloids from *Aconitum* species, particularly *Aconitum carmichaeli*, are known to possess a wide range of pharmacological activities. This technical guide provides a comprehensive overview of **Carmichaenine E**, including its physicochemical properties. Due to the nascent stage of research on this specific molecule, this document also extrapolates potential biological activities and experimental workflows based on the broader class of C19-diterpenoid alkaloids to which it belongs. This guide is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of novel natural products.

Introduction to Carmichaenine E

Carmichaenine E is a structurally complex natural product belonging to the diterpenoid alkaloid family. These compounds are primarily found in plants of the *Aconitum* and *Delphinium* genera. The parent plant for many related alkaloids, *Aconitum carmichaelii*, has been a cornerstone of traditional Chinese medicine for centuries, utilized for its analgesic, anti-inflammatory, and cardiotonic properties. The primary active constituents of these plants are C19-diterpenoid alkaloids, a class to which **Carmichaenine E** belongs. These compounds are noted for their diverse and potent biological effects, which also come with significant toxicity that necessitates careful study.

Physicochemical Properties

The fundamental molecular identifiers for **Carmichaenine E** are summarized in the table below. This data is essential for the accurate identification and quantification of the compound in experimental settings.

| Property | Value |
|-------------------|--------------|
| Molecular Formula | C31H43NO8 |
| Molar Mass | 557.68 g/mol |
| CAS Number | 2065228-63-7 |

Potential Biological Activities and Therapeutic Context

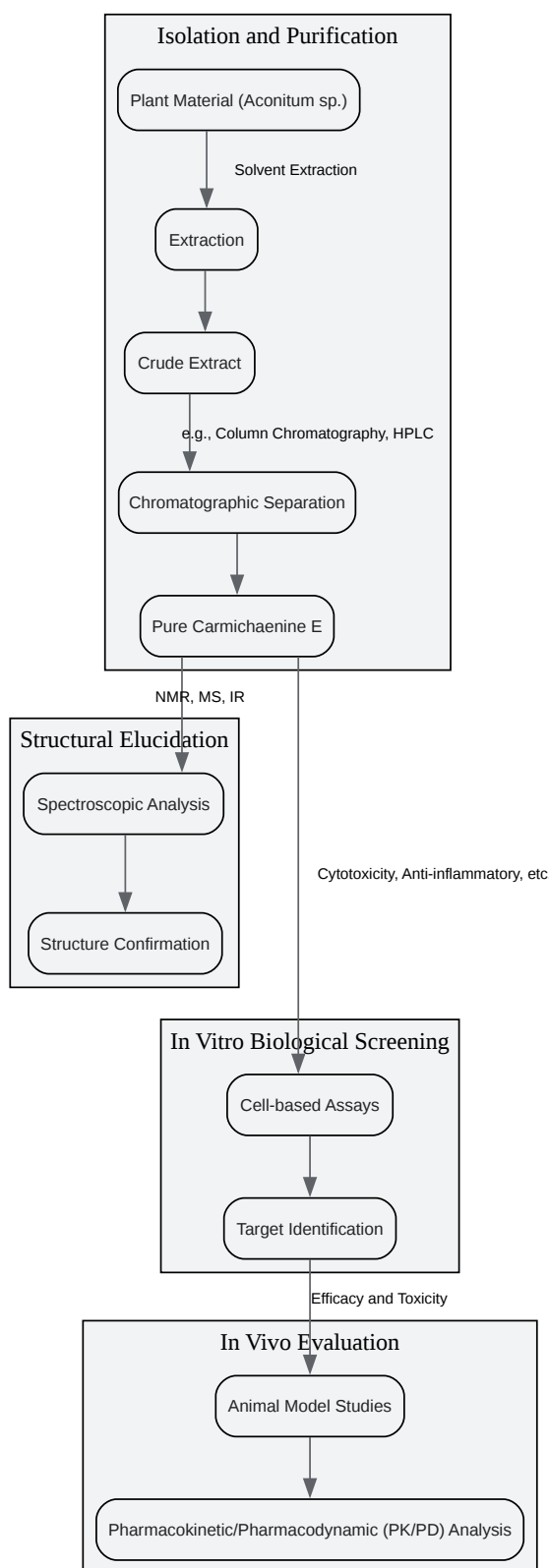
While direct experimental evidence for the biological activities of **Carmichaenine E** is not extensively available in peer-reviewed literature, the activities of structurally similar C19-diterpenoid alkaloids from *Aconitum carmichaelii* provide a strong basis for hypothesized therapeutic potential. These related compounds have demonstrated a range of pharmacological effects, including:

- **Anti-inflammatory Effects:** Many diterpenoid alkaloids from *Aconitum* exhibit potent anti-inflammatory properties.
- **Analgesic Effects:** The use of *Aconitum* in traditional medicine for pain relief is supported by modern pharmacological studies on its alkaloid constituents.
- **Cardiotonic Activity:** Certain alkaloids from this class have shown positive inotropic effects on cardiac muscle, though often with a narrow therapeutic index.
- **Neuroprotective Properties:** Some related compounds have been investigated for their potential to protect neuronal cells from damage.

Given its structural class, **Carmichaenine E** is a candidate for investigation into these and other therapeutic areas.

Proposed Experimental Workflow for Characterization

For researchers seeking to investigate the pharmacological profile of **Carmichaenine E**, a systematic experimental workflow is crucial. The following diagram outlines a proposed workflow for the isolation, characterization, and biological evaluation of this compound.

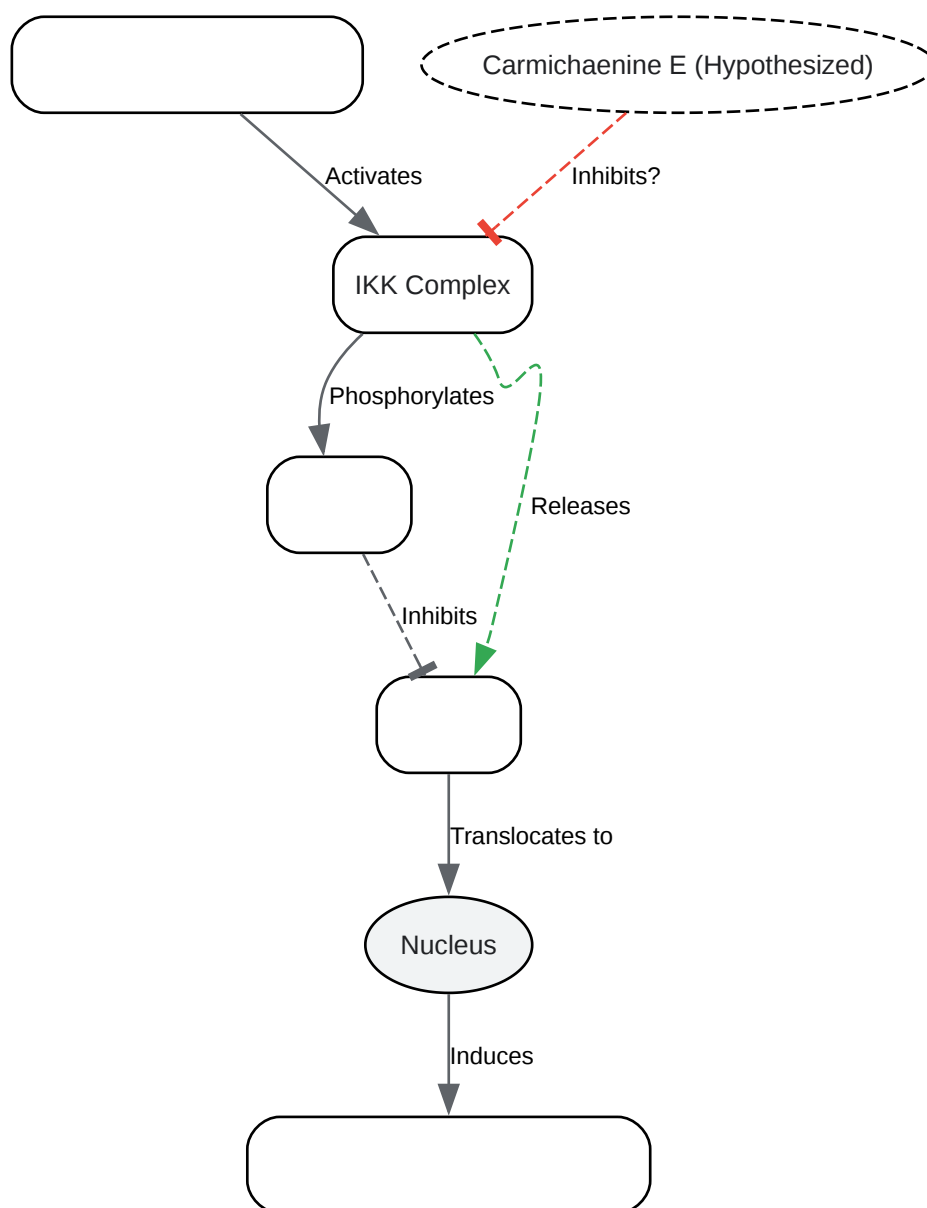


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Caption: Proposed experimental workflow for **Carmichaenine E** research.

Hypothetical Signaling Pathway Involvement

Based on the known mechanisms of other diterpenoid alkaloids from *Aconitum*, a potential area of investigation for **Carmichaenine E** is its interaction with inflammatory signaling pathways. For instance, many anti-inflammatory natural products modulate the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling cascade. The following diagram illustrates a simplified representation of this pathway, which could be a target for **Carmichaenine E**.



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Caption: Potential modulation of the NF- κ B signaling pathway by **Carmichaenine E**.

Disclaimer: The biological activities and signaling pathway interactions described for **Carmichaenine E** are hypothetical and based on the activities of structurally related compounds. Further experimental validation is required to confirm these potential effects. This document is intended for informational purposes for a scientific audience and does not constitute medical advice.

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